

An In-Depth Technical Guide to Isopropyl Trioylel Titanate: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Isopropyl trioylel titanate*

CAS No.: *136144-62-2*

Cat. No.: *B1147831*

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This guide provides a comprehensive technical overview of **Isopropyl Trioylel Titanate** (CAS No. 136144-62-2), a versatile organometallic compound. Designed for researchers, material scientists, and formulation professionals, this document delves into the core chemistry, mechanism of action, and practical applications of this monoalkoxy titanate, moving beyond a simple data sheet to explain the causality behind its efficacy as a premier coupling agent, adhesion promoter, and surface modifier.

Core Chemistry: Structure and Synthesis

Isopropyl Trioylel Titanate is an organotitanate compound characterized by a central titanium (IV) atom coordinated to one isopropoxy group and three long-chain oleate ligands.^[1] This unique molecular architecture is the foundation of its functionality, creating an amphipathic structure capable of bridging dissimilar materials. The short, reactive isopropoxy group provides a binding site for inorganic surfaces, while the three long, hydrophobic oleyl chains ensure compatibility and entanglement with organic polymer matrices.^{[2][3]}

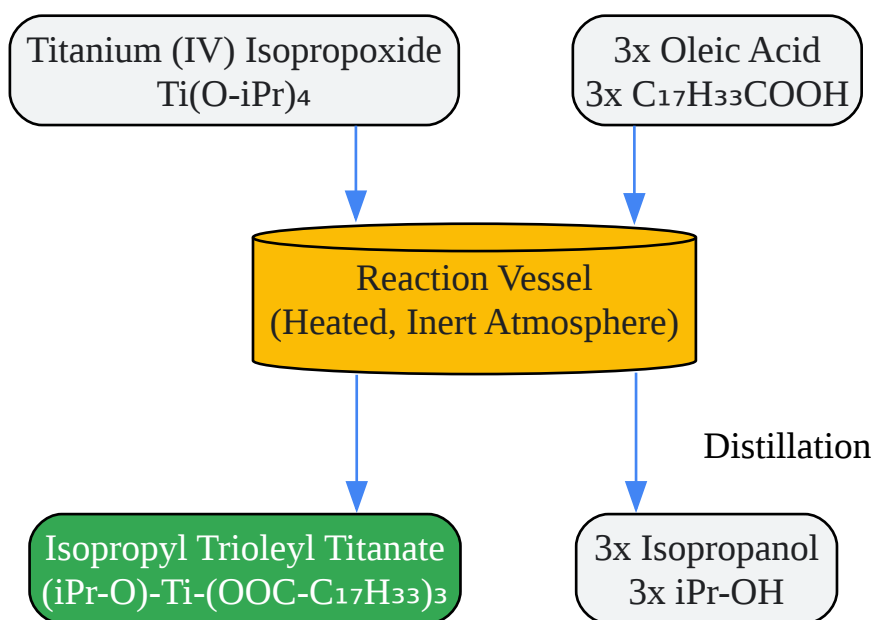
The molecular formula for **Isopropyl Trioleyl Titanate** is $C_{57}H_{106}O_7Ti$, and it has a molecular weight of approximately 951.32 g/mol .[\[4\]](#)[\[5\]](#)

Synthesis Pathway

The industrial synthesis of **Isopropyl Trioleyl Titanate** is typically achieved through a ligand exchange reaction between a titanium alkoxide precursor, such as Titanium (IV) Isopropoxide (TTIP), and oleic acid. The causality of this reaction lies in the greater stability of the bond formed between titanium and the carboxylate group of oleic acid compared to the isopropoxide ligand.

A generalized synthesis protocol is as follows:

- Titanium (IV) Isopropoxide is charged into a reaction vessel under an inert atmosphere (e.g., nitrogen) to prevent premature hydrolysis.[\[6\]](#)
- Three molar equivalents of oleic acid are slowly added to the vessel with constant agitation.
- The reaction mixture is heated to facilitate the substitution of three isopropoxide groups with oleate groups.[\[6\]](#)
- The isopropanol byproduct is removed, typically through distillation, to drive the reaction to completion.
- The resulting product is then purified to yield high-purity **Isopropyl Trioleyl Titanate**.[\[6\]](#)



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Fig. 1: Generalized synthesis workflow for **Isopropyl Trioylel Titanate**.

Physicochemical Properties

The physical and chemical properties of **Isopropyl Trioylel Titanate** are directly linked to its structure and dictate its performance in various applications. The long oleyl chains render it soluble in a wide range of non-polar organic solvents and ensure a high flash point, making it suitable for processing with various polymers and resins.^{[4][7]}

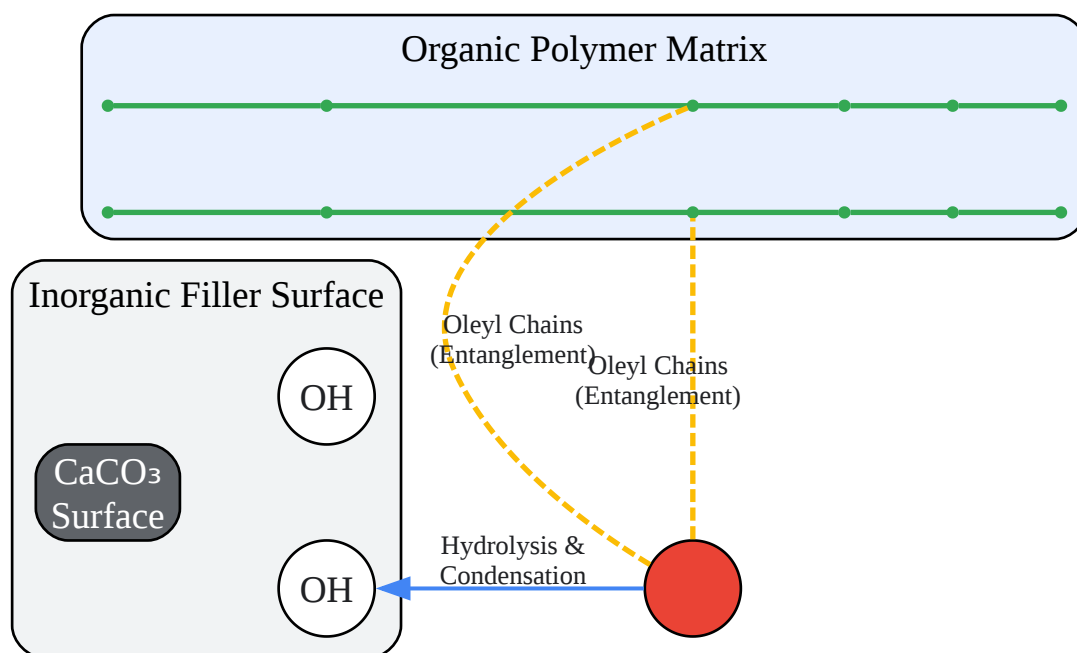
Property	Value	Source(s)
CAS Number	136144-62-2	[1][4]
Molecular Formula	C ₅₇ H ₁₀₆ O ₇ Ti	[4][5][7]
Molecular Weight	951.32 g/mol	[4][5]
Appearance	Wine red to light brown, transparent viscous liquid	[4][7]
Density (25°C)	0.91 - 0.95 g/cm ³	[4]
Flash Point	≥100°C	[4]
Decomposition Temp.	≥240°C	[4]
Solubility	Soluble in organic solvents (alcohols, ketones, aromatic hydrocarbons)	[7]

Mechanism of Action: The Molecular Bridge

The primary function of **Isopropyl Trioylel Titanate** is to act as a "molecular bridge" at the interface between two incompatible phases: an inorganic filler or substrate and an organic polymer matrix.[2] This mechanism can be understood as a two-step process.

- **Interaction with the Inorganic Surface:** The single, sterically small isopropoxy group on the titanium atom is the primary reaction site. In the presence of surface moisture or hydroxyl (-OH) groups on an inorganic filler (e.g., calcium carbonate, silica, or metal oxides), the isopropoxy group undergoes hydrolysis. This forms a reactive Ti-OH group that subsequently condenses with the surface -OH groups, creating a strong, covalent M-O-Ti bond (where M is a metal or silicon atom from the filler). This anchors the titanate molecule to the inorganic surface.
- **Interaction with the Organic Polymer:** The three long, fatty oleyl chains are organophilic and extend away from the filler surface into the polymer matrix. These chains physically entangle with the polymer chains, promoting wetting and dispersion. Their non-polar nature makes them highly compatible with polyolefins like polyethylene (PE) and polypropylene (PP), as

well as various rubbers.[3][4] This creates a strong, flexible, and hydrophobic boundary layer that effectively couples the two phases.



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Fig. 2: Mechanism of **Isopropyl Trioleyl Titanate** at the inorganic-organic interface.

Key Industrial Applications

The unique interfacial activity of **Isopropyl Trioleyl Titanate** makes it invaluable across several industries.

- **Coupling Agent in Composites:** In filled plastics and composites, it is used to treat inorganic fillers like calcium carbonate, talc, and kaolin.[3][4] By coupling the filler to the polymer matrix (e.g., PP, PE), it facilitates better stress transfer from the polymer to the reinforcing filler. This results in significant improvements in mechanical properties, including impact strength, tensile strength, and elongation at break.[4] Furthermore, it improves the dispersion of fillers, preventing agglomeration and leading to more homogenous and processable materials.[3]
- **Adhesion Promoter in Coatings and Adhesives:** When used in paints, coatings, and adhesives, the titanate forms a durable molecular bridge between the formulation and the substrate (metal, plastic, or wood).[2] This dramatically enhances adhesion, preventing

peeling and delamination. The result is a more robust and weather-resistant coating with an extended service life.[1]

- **Rheology Modifier and Dispersant:** In highly filled systems like plastisols, coatings, and masterbatches, **Isopropyl Trioleyl Titanate** can significantly reduce the viscosity of the composite melt.[4] By breaking down filler agglomerates and improving the wetting of the filler by the resin, it reduces internal friction. This allows for higher filler loading levels without compromising the material's flow properties, leading to cost savings and enhanced performance characteristics like abrasion and corrosion resistance.[4]

Experimental Protocols and Characterization

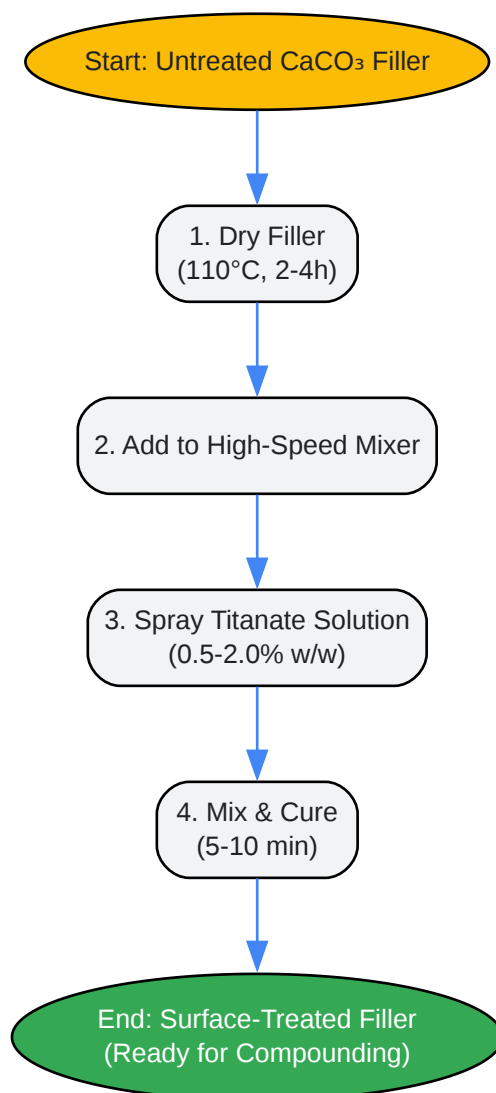
To ensure optimal performance, the application of **Isopropyl Trioleyl Titanate** must be precise. The following protocols provide a self-validating framework for its use and verification.

Protocol 1: Surface Treatment of Calcium Carbonate (CaCO_3) Filler

This protocol details the treatment of an inorganic filler for incorporation into a polypropylene (PP) matrix.

- **Pre-Drying:** Dry the CaCO_3 filler in an oven at 110°C for 2-4 hours to remove adsorbed moisture. The presence of some surface hydroxyl groups is necessary for the reaction, but excess water can cause premature hydrolysis and self-condensation of the titanate.
- **Dosage Calculation:** The optimal loading of the titanate is typically 0.5% to 2.0% by weight of the filler. For 1000g of CaCO_3 , a 1% loading requires 10g of **Isopropyl Trioleyl Titanate**.
- **Application:**
 - Place the dried, cooled CaCO_3 (to $\sim 80^\circ\text{C}$) into a high-speed mixer (e.g., a Henschel mixer).
 - While mixing at high speed, spray the calculated amount of **Isopropyl Trioleyl Titanate**, diluted in a small amount of a suitable solvent like isopropanol for even distribution, onto the filler.
 - Continue mixing for 5-10 minutes to ensure uniform coating of the filler particles.

- Curing/Drying: The heat generated by the high-speed mixing is often sufficient to drive the reaction. Alternatively, the treated filler can be dried at 80-100°C for 1 hour to remove the solvent and complete the condensation reaction.
- Compounding: The surface-treated CaCO_3 is now ready for compounding with the PP resin in an extruder.



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Fig. 3: Experimental workflow for surface treatment of an inorganic filler.

Protocol 2: Verification by Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR analysis can be used to confirm the successful grafting of the titanate onto the filler surface.

- Sample Preparation: Prepare KBr pellets of both untreated and treated CaCO_3 powder.
- Analysis: Acquire FTIR spectra for both samples.
- Interpretation: Compare the spectra. The spectrum of the treated filler should show new characteristic peaks corresponding to the long aliphatic chains of the oleate ligands, typically strong C-H stretching vibrations around $2850\text{--}2960\text{ cm}^{-1}$. A reduction in the broad -OH stretching band (around 3400 cm^{-1}) may also be observed, indicating the reaction with surface hydroxyls.^[8]

Relevance in Advanced Formulations

While the primary applications for **Isopropyl Trioleyl Titanate** are in industrial materials, its fundamental ability to modify surfaces and compatibilize dissimilar materials is highly relevant to professionals in advanced fields, including drug development. Potential areas of exploration include:

- Modification of Pharmaceutical Excipients: Inorganic excipients like titanium dioxide (a common opacifier and pigment) or fumed silica (a glidant) could be surface-modified. This could enhance their dispersion in and compatibility with hydrophobic polymer matrices used in controlled-release tablets or drug-eluting medical device coatings.
- Adhesion in Transdermal Patches: Its properties as an adhesion promoter could be investigated to enhance the bonding between the drug reservoir, the adhesive layer, and the backing film in transdermal drug delivery systems.
- Surface Treatment of Nanoparticles: For drug delivery systems utilizing inorganic nanoparticles, surface treatment could improve their compatibility with biological systems or prevent agglomeration in polymer-based formulations.

Safety and Handling

Isopropyl Trioleyl Titanate is an industrial chemical and requires appropriate handling procedures.

- Hazards: It may cause skin and eye irritation.[1] Inhalation of mists should be avoided.[7]
- Personal Protective Equipment (PPE): Always wear chemical safety goggles, nitrile gloves, and a lab coat when handling.[9]
- Handling: Use in a well-ventilated area or under a chemical fume hood.[7] Keep away from heat, sparks, and open flames.[9] Avoid contact with water or moist air, as it is moisture-sensitive.[10]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, preferably under an inert gas like nitrogen.[4] Keep away from strong oxidizing agents and acids.[7]

Conclusion

Isopropyl Trioleyl Titanate is a highly effective and versatile organometallic compound whose utility is rooted in its unique amphipathic chemical structure. By forming a robust molecular bridge between inorganic and organic materials, it provides a powerful tool for enhancing the mechanical properties of composites, the durability of coatings, and the processability of highly filled polymer systems. Its fundamental mechanism of action offers significant potential for innovation in advanced material formulations across a spectrum of scientific and industrial fields.

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